

Application Notes and Protocols for Lentiviral Expression of SHP2 in SHP099 Studies

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Compound of Interest

Compound Name: SHP836

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This document provides detailed application notes and experimental protocols for the use of lentiviral vectors to express the protein tyrosine phosphatase SHP2. These tools are essential for studying the function of SHP2 in cellular signaling and for characterizing the efficacy of allosteric inhibitors such as SHP099.

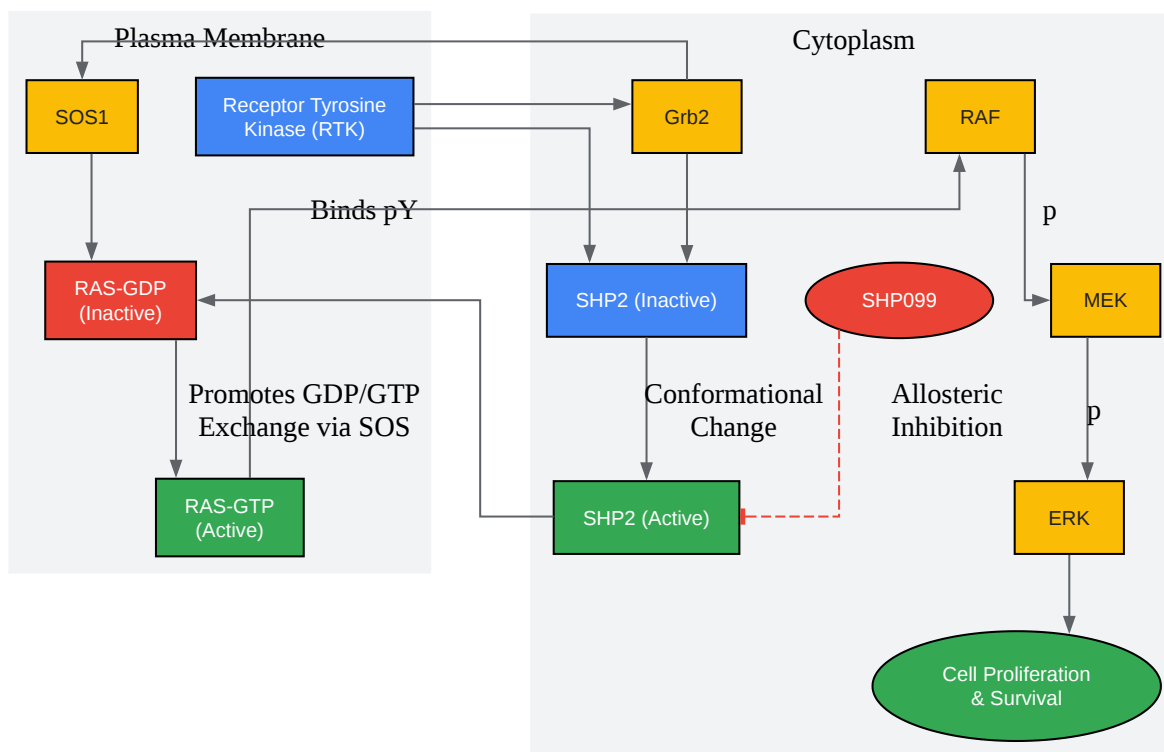
Introduction

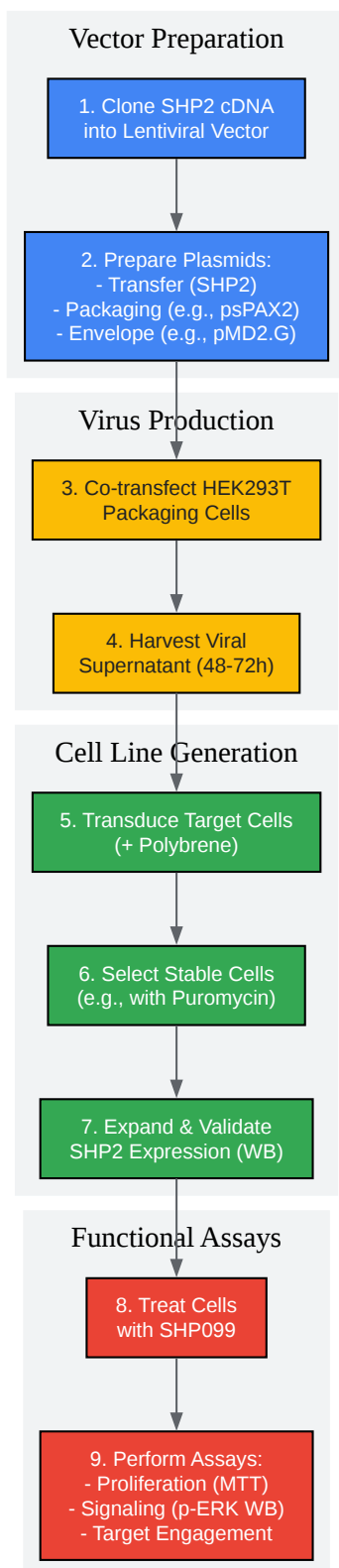
Src homology region 2-containing protein tyrosine phosphatase 2 (SHP2), encoded by the PTPN11 gene, is a critical non-receptor protein tyrosine phosphatase that plays a pivotal role in various cellular processes.^[1] SHP2 is a key component of the RAS-ERK signaling pathway, which is crucial for cell proliferation, differentiation, and survival.^{[2][3][4]} Dysregulation of SHP2 activity, often through gain-of-function mutations, is implicated in several human cancers, including leukemia, lung cancer, and breast cancer, making it a compelling target for cancer therapy.^{[1][3][4]}

SHP099 is a highly potent and selective, orally bioavailable small-molecule inhibitor that targets SHP2 through an allosteric mechanism.^{[4][5]} It stabilizes SHP2 in an auto-inhibited conformation, thereby blocking its downstream signaling.^{[4][6]} Lentiviral-mediated expression of SHP2 is a powerful technique to create stable cell lines that either overexpress wild-type or mutant forms of SHP2.^{[7][8]} These models are invaluable for elucidating the biological functions of SHP2, investigating mechanisms of drug resistance, and evaluating the therapeutic potential of inhibitors like SHP099.^[1]

Signaling Pathways and Experimental Workflow

The diagrams below illustrate the SHP2 signaling pathway and a typical experimental workflow for studying SHP2 and its inhibitors using a lentiviral system.





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